

An In-depth Technical Guide to the Chemical Properties of Daphnilongeranin A

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Compound of Interest

Compound Name: Daphnilongeranin A

Cat. No.: B15147034

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Introduction

Daphnilongeranin A is a naturally occurring alkaloid isolated from the leaves and stems of *Daphniphyllum longeracemosum*. It belongs to the complex family of *Daphniphyllum* alkaloids, which are known for their intricate molecular architectures and diverse biological activities. This technical guide provides a comprehensive overview of the known chemical properties of **Daphnilongeranin A**, based on its initial isolation and structural elucidation.

Chemical and Physical Properties

Daphnilongeranin A is characterized as the first seco-10,17-longistylumphylline A type *Daphniphyllum* alkaloid[1]. Its fundamental chemical and physical properties are summarized below.

Property	Value
Molecular Formula	C ₂₂ H ₃₁ NO ₄
Molecular Weight	373.49 g/mol
Appearance	Amorphous powder
Optical Rotation	[α] ²⁰ _D -58.8 (c 0.5, CHCl ₃)

Spectroscopic Data

The structure of **Daphnilongeranin A** was determined using a combination of spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS)[1].

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectral data were crucial for elucidating the complex polycyclic structure of **Daphnilongeranin A**. The assignments were made based on extensive 1D and 2D NMR experiments, including COSY, HMQC, and HMBC.

Table 1: ^1H NMR Data for **Daphnilongeranin A** (500 MHz, CDCl_3)

Position	δ_H (ppm)	Multiplicity	J (Hz)
1	3.35	m	
2	2.98	m	
3	5.50	br s	
5 α	1.85	m	
5 β	1.65	m	
6 α	2.10	m	
6 β	1.95	m	
7	2.30	m	
8	2.65	m	6.0
9	4.15	d	
12 α	1.75	m	
12 β	1.55	m	
13 α	1.90	m	
13 β	1.70	m	
14	2.15	m	
15	1.28	s	
16	1.15	d	7.0
18	0.95	d	7.0
20	2.05	s	
21	3.65	s	
N-CH ₃	2.25	s	

Table 2: ¹³C NMR Data for **Daphnilongeranin A** (125 MHz, CDCl₃)

Position	δ_{C} (ppm)
1	55.6
2	60.2
3	125.8
4	138.2
5	35.4
6	30.1
7	45.3
8	50.1
9	75.8
10	90.2
11	38.9
12	25.6
13	32.1
14	48.7
15	22.1
16	15.9
17	210.5
18	12.3
19	170.8
20	21.4
21	51.8
N-CH ₃	42.5

Mass Spectrometry (MS)

High-resolution mass spectrometry (HR-ESI-MS) was used to determine the exact mass and molecular formula of **Daphnilongeranin A**.

- HR-ESI-MS: m/z 374.2328 $[M+H]^+$ (calculated for $C_{22}H_{32}NO_4$, 374.2331)[[1](#)]

Biological Activity

Currently, there is no published data on the biological activity of **Daphnilongeranin A**. The initial paper on its isolation and structure elucidation did not report any biological assays[[1](#)]. Further research is required to determine its potential pharmacological effects.

However, the broader class of Daphniphyllum alkaloids has been reported to exhibit a wide range of biological activities, including:

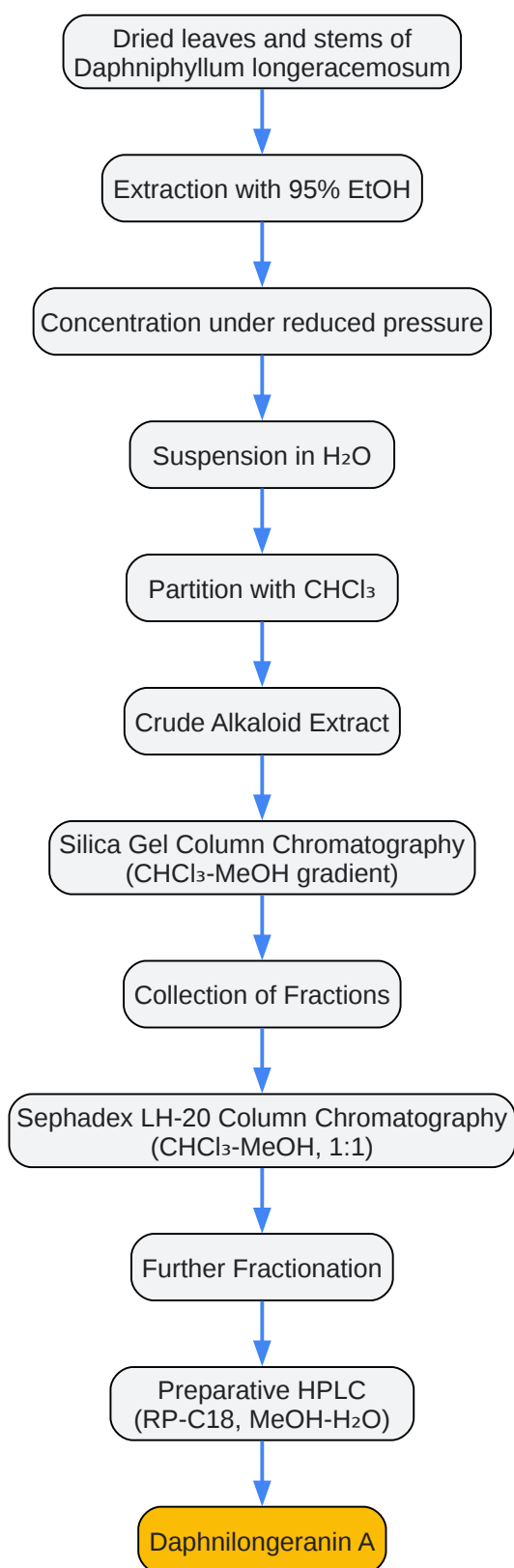
- Cytotoxic effects against various cancer cell lines.
- Antioxidant properties.
- Vasorelaxant effects.
- Anti-platelet activating factor (PAF) effects.

It is important to emphasize that these activities are characteristic of the alkaloid class in general and have not been specifically demonstrated for **Daphnilongeranin A**.

Experimental Protocols

As no biological studies on **Daphnilongeranin A** have been published, there are no specific experimental protocols for its biological evaluation. The following section outlines the general experimental procedure for the isolation and purification of **Daphnilongeranin A** from its natural source, as described in the primary literature[[1](#)].

Isolation and Purification of Daphnilongeranin A

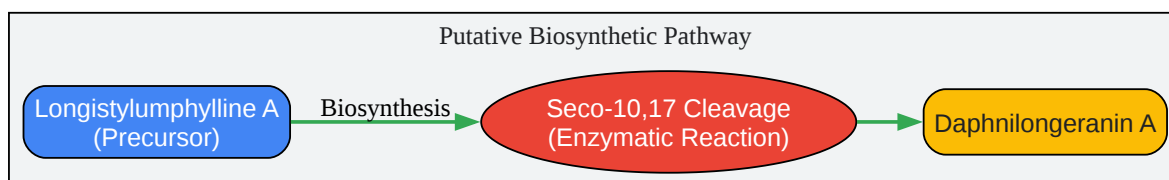


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Figure 1. General workflow for the isolation and purification of **Daphnilongeranin A**.

Putative Biosynthetic Relationship

While no specific signaling pathways have been elucidated for **Daphnilongeranin A**, its structure suggests a biosynthetic relationship with other Daphniphyllum alkaloids. It is proposed to be a seco-derivative of longistylumphylline A, indicating a potential cleavage of a carbon-carbon bond in a precursor molecule during its biosynthesis.



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Figure 2. Postulated biosynthetic relationship of **Daphnilongeranin A**.

Conclusion

Daphnilongeranin A is a structurally unique member of the Daphniphyllum alkaloid family. While its chemical structure has been fully characterized, its biological properties remain unexplored. This presents an opportunity for future research to investigate its potential pharmacological activities and mechanisms of action, which could uncover novel therapeutic applications. The data and methodologies presented in this guide serve as a foundational resource for researchers interested in furthering the scientific understanding of this intriguing natural product.

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References

- 1. scispace.com [scispace.com]

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